

Neurodazine CAS number and molecular formula

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Compound of Interest

Compound Name: *Neurodazine*

Cat. No.: *B1678221*

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In-Depth Technical Guide to Neurodazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Neurodazine is a synthetic, cell-permeable, trisubstituted imidazole compound that has demonstrated significant potential in the field of regenerative medicine and neuroscience. Identified as a potent inducer of neurogenesis, **Neurodazine** can direct the differentiation of non-neuronal cells, such as myoblasts and fibroblasts, into neuronal lineages. This technical guide provides a comprehensive overview of **Neurodazine**, including its chemical properties, mechanism of action, experimental protocols, and key quantitative data to support its application in research and development.

Chemical and Physical Properties

Neurodazine is a small molecule with the following key identifiers and properties.

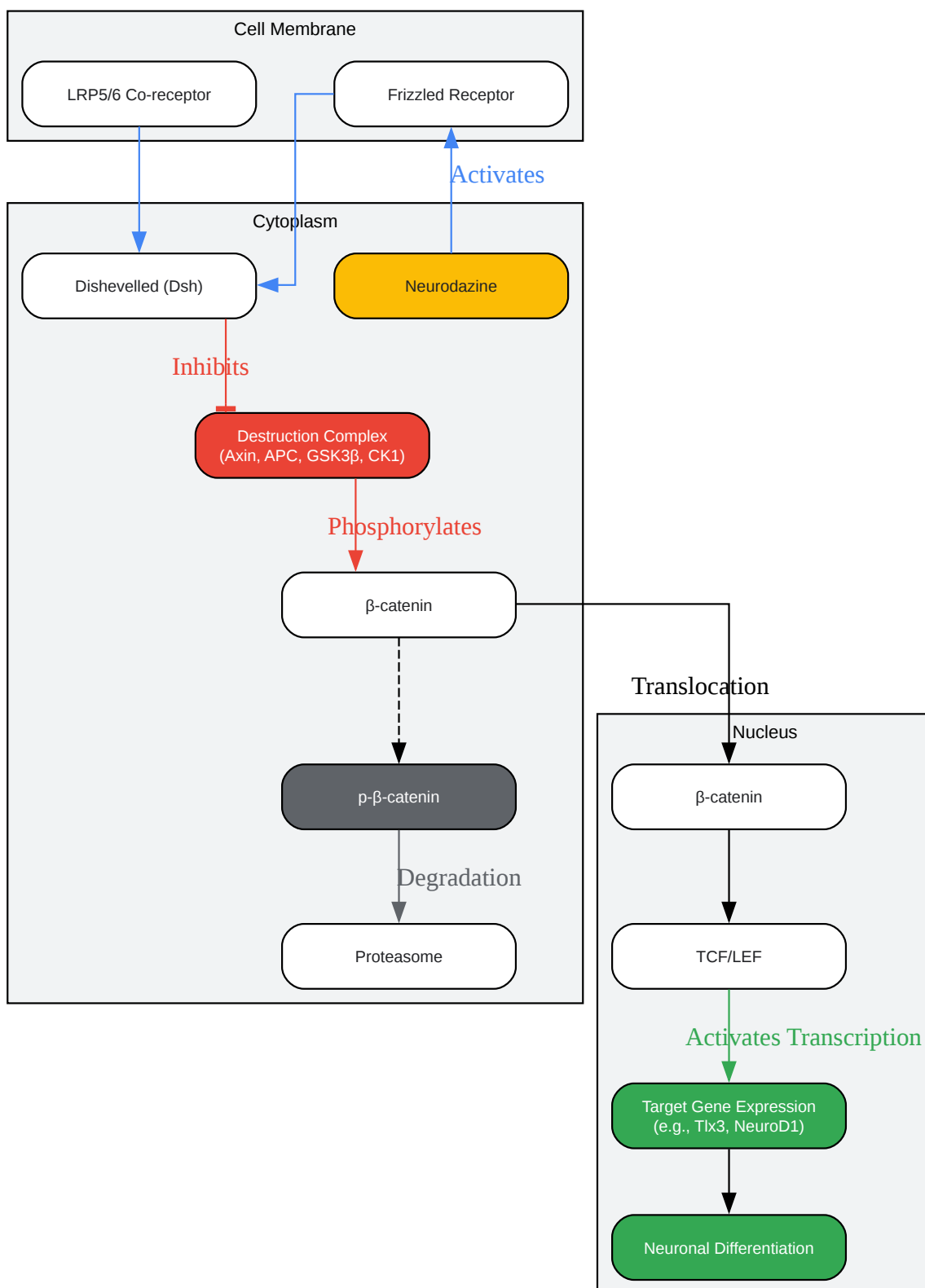
Property	Value	Reference(s)
CAS Number	937807-66-4	[1]
Molecular Formula	C ₂₇ H ₂₁ ClN ₂ O ₃	[1]
Molecular Weight	456.92 g/mol	[1]
IUPAC Name	2-[5-(3-Chlorophenyl)-2-furanyl]-4,5-bis(4-methoxyphenyl)-1H-imidazole	[1]
Appearance	Crystalline solid	
Purity	≥98% (HPLC)	[1]
Solubility	Soluble in DMSO (≥20 mM) and Ethanol (≥20 mM)	

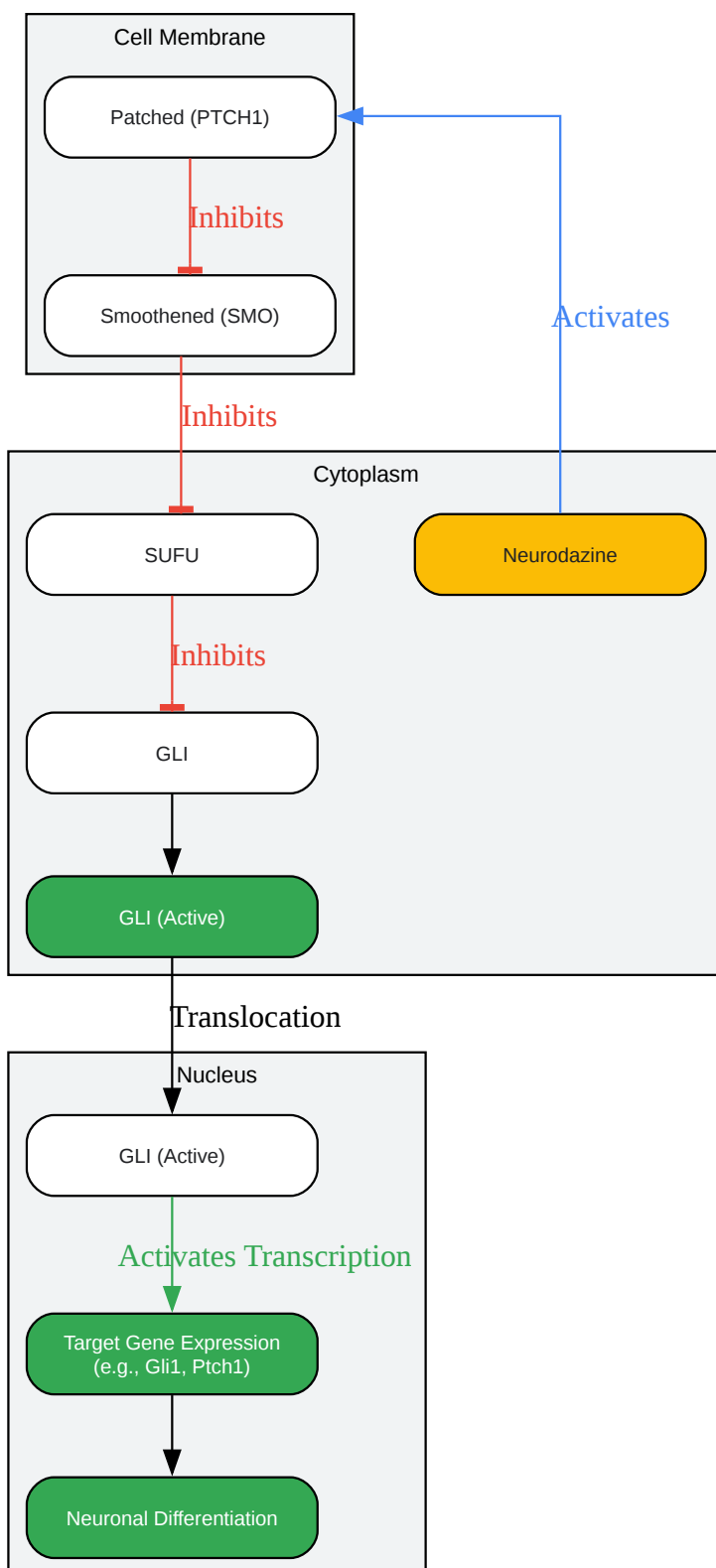
Mechanism of Action: Wnt and Shh Signaling Pathway Activation

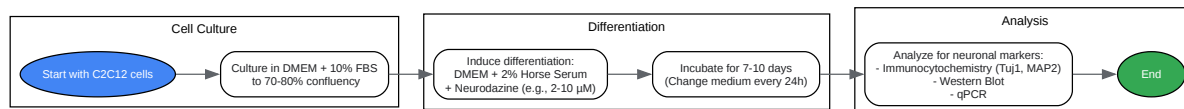
Neurodazine primarily induces neuronal differentiation by activating the Wnt and Sonic hedgehog (Shh) signaling pathways. In neuroblastoma cells, both Wnt and Shh pathways are engaged, while in fibroblasts, the neurogenic effect is predominantly mediated by the Wnt signaling pathway.

Wnt Signaling Pathway

The canonical Wnt signaling pathway is crucial for cell fate determination and development. In the absence of a Wnt ligand, β -catenin is phosphorylated by a destruction complex (comprising Axin, APC, GSK3 β , and CK1), leading to its ubiquitination and proteasomal degradation. Upon activation, the destruction complex is inhibited, allowing β -catenin to accumulate in the cytoplasm and translocate to the nucleus. In the nucleus, β -catenin partners with TCF/LEF transcription factors to activate the transcription of Wnt target genes, which promote neuronal differentiation.







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References

- 1. Neurodazine, Induces neurogenesis in skeletal muscle cells (CAS 937807-66-4) | Abcam [abcam.com]
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